

3-Bromoquinolin-6-amine CAS number and molecular weight

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Compound of Interest

Compound Name: **3-Bromoquinolin-6-amine**

Cat. No.: **B1276300**

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An In-depth Technical Guide to 3-Bromoquinolin-6-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromoquinolin-6-amine**, a heterocyclic compound with potential applications in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific molecule, this guide synthesizes information from closely related bromoquinoline analogs to offer insights into its synthesis, potential biological activities, and utility as a chemical building block.

Core Compound Properties

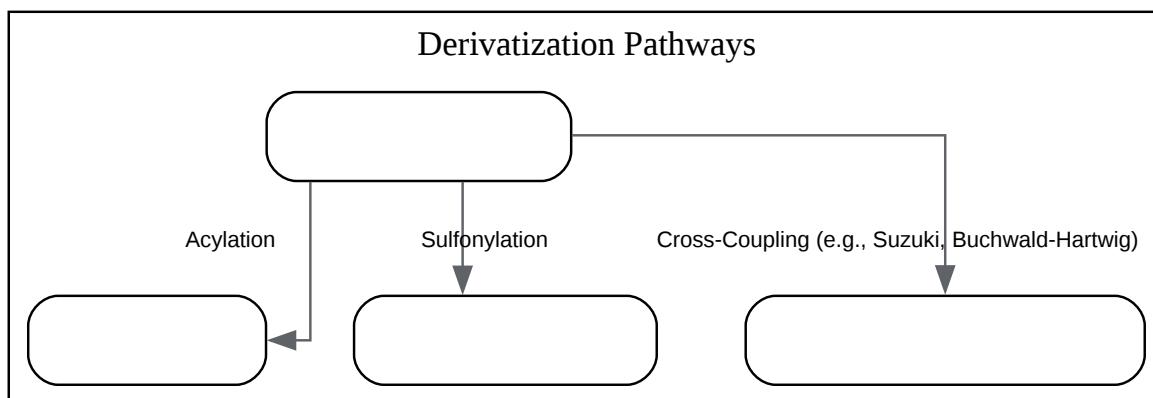
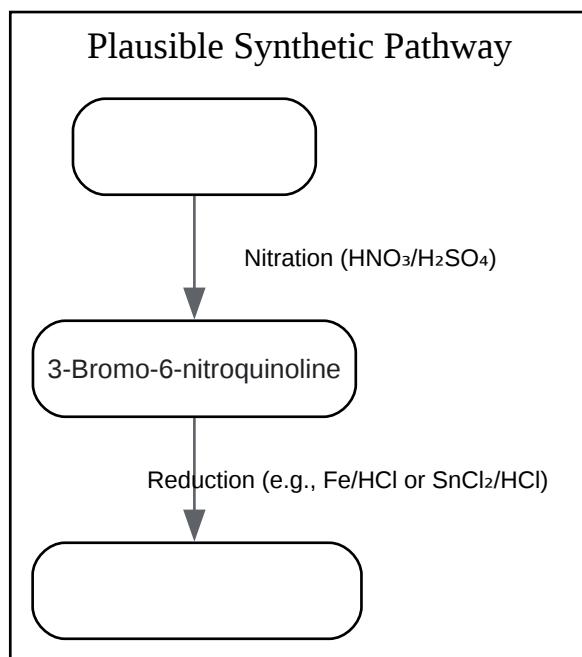
3-Bromoquinolin-6-amine is a substituted quinoline, a class of compounds known for its "privileged" scaffold in medicinal chemistry due to the wide range of biological activities exhibited by its derivatives.

Property	Value
CAS Number	7101-96-4
Molecular Formula	C ₉ H ₇ BrN ₂
Molecular Weight	223.07 g/mol
Predicted Physical State	Solid at room temperature
Predicted Solubility	Likely soluble in organic solvents such as DMSO and DMF, with low aqueous solubility.

Synthetic Pathways

While a specific, detailed experimental protocol for the synthesis of **3-Bromoquinolin-6-amine** is not extensively documented in publicly available literature, a plausible synthetic route can be devised based on established methodologies for the synthesis of related amino- and bromoquinolines. A common approach involves the introduction of the amino group onto a pre-existing bromoquinoline scaffold.

A potential synthetic workflow is outlined below:



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